

An In-depth Technical Guide to the Physical Properties of 4,4-Dimethylcyclohexanone

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Compound of Interest

Compound Name: 4,4-Dimethylcyclohexanone

Cat. No.: B1295358

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Introduction

4,4-Dimethylcyclohexanone, with the chemical formula $C_8H_{14}O$, is a versatile organic compound widely utilized as a key intermediate in the synthesis of pharmaceuticals and fine chemicals.^[1] Its molecular structure, featuring a cyclohexane ring with a ketone functional group and two methyl groups at the fourth carbon position, imparts unique physical and chemical characteristics that are critical for its application in various synthetic pathways.^{[1][2]} This technical guide provides a comprehensive overview of the core physical properties of **4,4-Dimethylcyclohexanone**, detailed experimental protocols for their determination, and a logical workflow for property characterization.

Data Presentation: Physical and Chemical Properties

The following table summarizes the key physical and chemical properties of **4,4-Dimethylcyclohexanone**, compiled from various sources to provide a reliable reference for laboratory and development work.

Property	Value	Reference(s)
Molecular Formula	C ₈ H ₁₄ O	[1][3][4][5][6][7][8]
Molecular Weight	126.20 g/mol	[3][6]
CAS Number	4255-62-3	[1][2][3][5][6][8][9]
Appearance	White to tan crystals or solid; Colorless to pale yellow liquid	[1][2][4][5][8]
Melting Point	41-45 °C	[1][3][5][8][9][10][11]
Boiling Point	170.6 - 178 °C at 760 mmHg	[4][10]
Density	0.893 - 0.928 g/cm ³	[4][10][11]
Solubility	Insoluble in water; Soluble in organic solvents (alcohol, ether)	[1][4]
Flash Point	58 - 62 °C (136.4 - 144 °F) - closed cup	[1][3][4][10]
Refractive Index	~1.438 - 1.453	[10][11]
Vapor Pressure	1.457 - 1.5 mmHg at 25°C	[4][10]
InChI Key	PXQMSTLNSHMSJB- UHFFFAOYSA-N	[3][6][7][8]
SMILES	<chem>CC1(C)CCC(=O)CC1</chem>	[3][5][6][7][8]

Experimental Protocols

The following sections detail the standard methodologies for determining the key physical properties of **4,4-Dimethylcyclohexanone**.

1. Determination of Melting Point

The melting point is a crucial indicator of a compound's purity.[12][13] A sharp melting range typically signifies a high degree of purity, whereas a broad and depressed range suggests the presence of impurities.[12][13]

- Capillary Method:
 - Sample Preparation: A small amount of finely powdered, dry **4,4-Dimethylcyclohexanone** is packed into a capillary tube, sealed at one end, to a height of 2-3 mm.[\[12\]](#)[\[14\]](#)
 - Apparatus Setup: The capillary tube is attached to a thermometer, ensuring the sample is aligned with the thermometer bulb.[\[12\]](#)[\[14\]](#) This assembly is then placed in a heating bath (such as a Thiele tube containing mineral oil) or a melting point apparatus.[\[12\]](#)[\[14\]](#)
 - Heating and Observation: The apparatus is heated slowly, at a rate of about 1-2°C per minute, especially when approaching the expected melting point.[\[12\]](#)[\[14\]](#)
 - Data Recording: Two temperatures are recorded: the temperature at which the first droplet of liquid appears and the temperature at which the entire sample becomes a clear liquid. This range is the melting point.[\[12\]](#)[\[15\]](#)

2. Determination of Boiling Point

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.[\[16\]](#)

- Micro-Boiling Point (Capillary) Method:
 - Apparatus Setup: A small amount of liquid **4,4-Dimethylcyclohexanone** (a few milliliters) is placed in a fusion tube. A capillary tube, sealed at one end, is inverted and placed into the fusion tube.[\[17\]](#)[\[18\]](#)
 - Heating: The assembly is attached to a thermometer and heated in a suitable apparatus (e.g., Thiele tube or aluminum block).[\[17\]](#)[\[18\]](#)
 - Observation: As the temperature rises, air trapped in the capillary tube will be expelled, followed by a continuous stream of vapor bubbles from the sample when it reaches its boiling point.[\[17\]](#)[\[19\]](#)
 - Data Recording: Heating is stopped, and the apparatus is allowed to cool. The temperature at which the bubbling stops and liquid is drawn back into the capillary tube is recorded as the boiling point.[\[17\]](#)[\[19\]](#)

- Distillation Method:
 - Apparatus Setup: For larger quantities, a simple distillation apparatus is assembled.[\[20\]](#)
 - Procedure: The sample is heated, and the temperature of the vapor is monitored as it passes into the condenser.[\[20\]](#)
 - Data Recording: The temperature should remain constant during the distillation of the pure compound; this stable temperature is the boiling point.[\[20\]](#)

3. Determination of Density

Density is the mass of a substance per unit volume.[\[21\]](#)

- Procedure:
 - Mass Measurement: The mass of a clean, dry graduated cylinder is measured using an electronic balance.[\[22\]](#)[\[23\]](#)
 - Volume Measurement: A known volume of liquid **4,4-Dimethylcyclohexanone** (e.g., 10-25 mL) is added to the graduated cylinder. The volume is read precisely from the bottom of the meniscus.[\[21\]](#)[\[22\]](#)
 - Combined Mass Measurement: The mass of the graduated cylinder containing the liquid is measured.[\[22\]](#)[\[23\]](#)
 - Calculation: The mass of the liquid is determined by subtracting the mass of the empty cylinder. The density is then calculated using the formula: $\text{Density} = \text{Mass} / \text{Volume}$.[\[21\]](#)
[\[24\]](#) To improve accuracy, the procedure can be repeated multiple times and the results averaged.[\[22\]](#)

4. Determination of Solubility

Solubility is the maximum amount of a solute that can dissolve in a solvent at a specific temperature.[\[25\]](#)

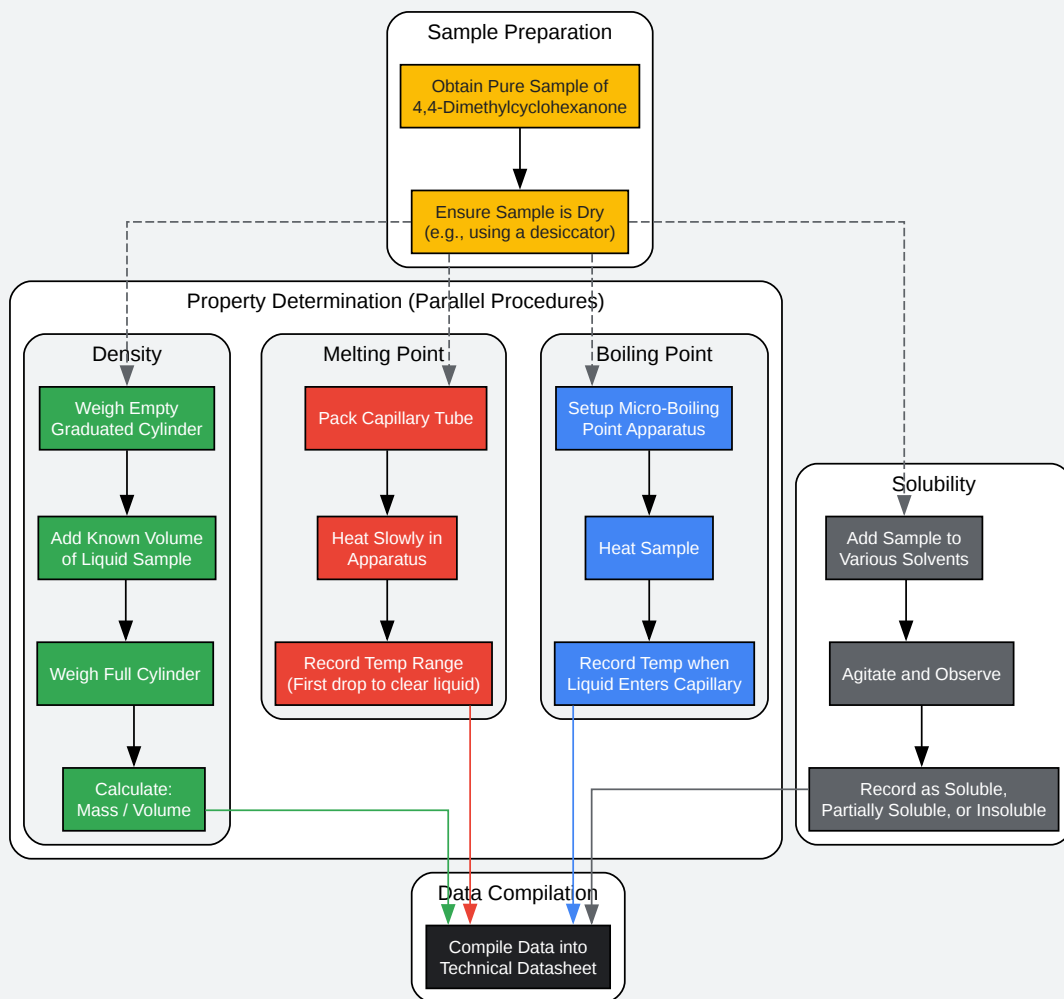
- Qualitative Procedure:

- Preparation: A small, measured amount of **4,4-Dimethylcyclohexanone** is added to a test tube containing a specific volume of the solvent (e.g., water, ethanol).
- Mixing: The mixture is agitated (shaken or stirred) to facilitate dissolution.[\[25\]](#)[\[26\]](#)
- Observation: The mixture is observed to see if the solute dissolves completely. If it does, more solute is added incrementally until no more dissolves, indicating a saturated solution. [\[25\]](#)
- Classification: The substance is classified as soluble, partially soluble, or insoluble based on these observations.[\[26\]](#)
- Quantitative (Shake-Flask) Method:
 - Preparation: An excess amount of the solid is added to a known volume of the solvent in a flask.[\[27\]](#)
 - Equilibration: The flask is sealed and agitated at a constant temperature for an extended period (e.g., 24-48 hours) to ensure equilibrium is reached.[\[27\]](#)
 - Analysis: The saturated solution is filtered to remove any undissolved solid. The concentration of the solute in the filtrate is then determined using a suitable analytical technique (e.g., chromatography, spectroscopy).[\[27\]](#)

Mandatory Visualization: Experimental Workflow

The following diagram illustrates the logical workflow for the characterization of the primary physical properties of **4,4-Dimethylcyclohexanone**.

Workflow for Physical Property Determination of 4,4-Dimethylcyclohexanone

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Caption: Logical workflow for determining the physical properties of 4,4-Dimethylcyclohexanone.

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